

Personal protective equipment for handling Genkwanin

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Compound of Interest

Compound Name: Genkwanin

Cat. No.: B190353

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Essential Safety and Handling Guide for Genkwanin

This guide provides crucial safety and logistical information for the handling and disposal of **Genkwanin**, a naturally occurring monomethoxyflavone. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Hazard Identification and Safety Precautions

Genkwanin is a pharmaceutically active compound that requires careful handling. It is classified as toxic and can be a moderate to severe irritant to the skin and eyes.^[1] Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.^[2]
- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Handling should only be performed by personnel trained and familiar with the risks associated with potent active pharmaceutical ingredients.

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **Genkwanin**, the following personal protective equipment is mandatory:

Protection Type	Required PPE	Specifications and Rationale
Eye Protection	Safety goggles with side-shields	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact and irritation. Always inspect gloves for integrity before use and wash hands after removal.
Body Protection	Laboratory coat	Protects skin from accidental contact and prevents contamination of personal clothing.
Respiratory	NIOSH-approved respirator with particulate filter	Required when handling the powder form to prevent respiratory tract irritation from dust or aerosols.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Genkwanin** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O ₅	
Molecular Weight	284.26 g/mol	
CAS Number	437-64-9	
Appearance	Solid powder	
Synonyms	7-O-Methylapigenin, Apigenin 7-methyl ether, Puddumetin	

Operational Plan: Handling and Storage Protocols

Adherence to strict handling and storage protocols is critical for both safety and maintaining the integrity of the compound.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all required PPE is correctly worn. All operations involving solid **Genkwanin** should be conducted in a chemical fume hood to minimize inhalation exposure.
- **Weighing and Transferring:** Use appropriate tools (e.g., spatulas, weigh paper) to handle the solid compound, taking care to avoid generating dust.
- **Preparing Solutions:** When preparing solutions, slowly add the solid **Genkwanin** to the solvent to prevent splashing.
- **Post-Handling:** After handling, thoroughly decontaminate the work area, including all equipment and surfaces.

Storage:

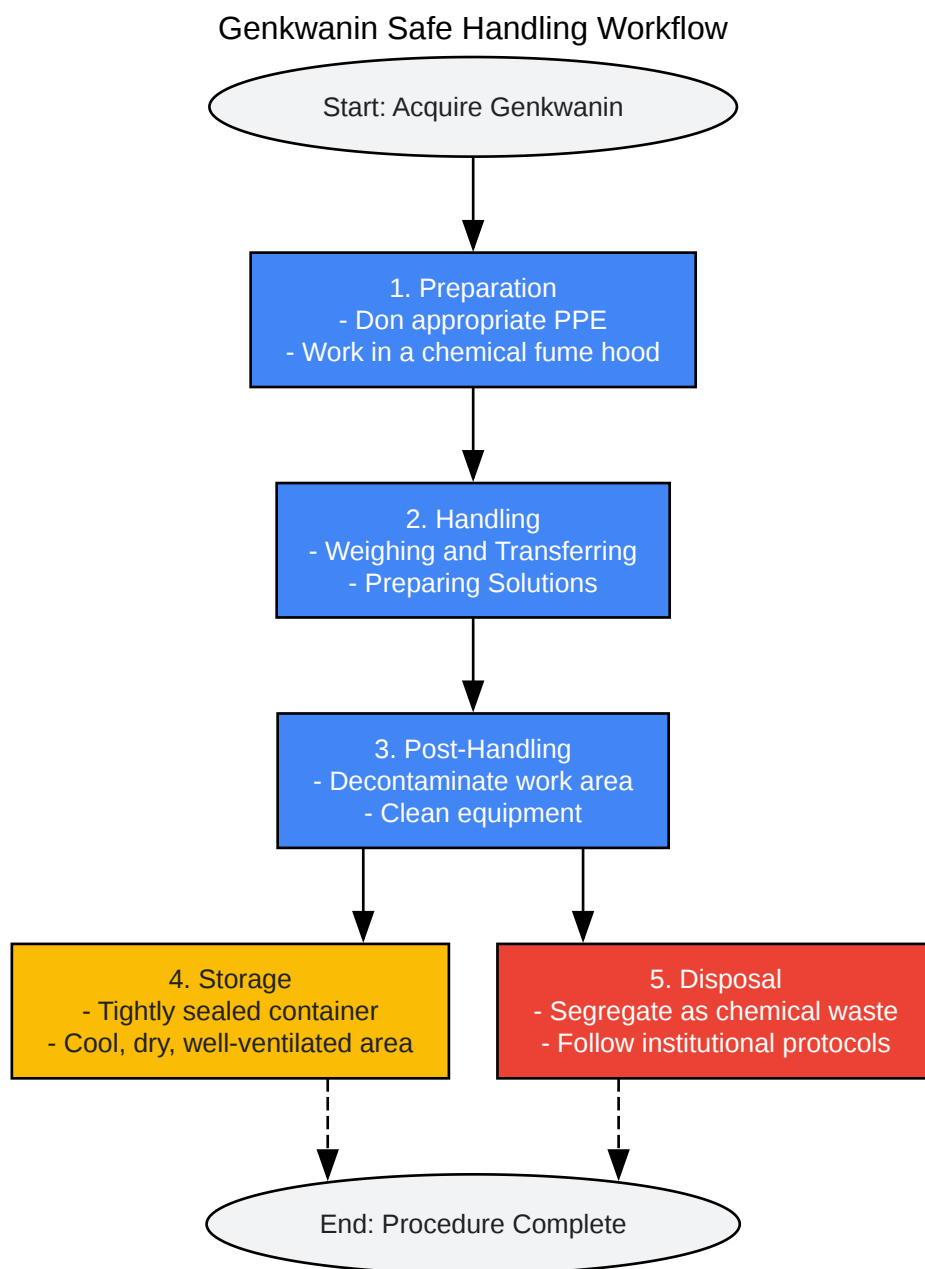
- Store **Genkwanin** in a tightly sealed container in a cool, dry, and well-ventilated area.
- For long-term storage as a powder, a temperature of -20°C for up to 3 years is recommended.

- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to one year.

Disposal Plan

All waste materials contaminated with **Genkwanin**, including used PPE, empty containers, and contaminated lab supplies, must be treated as chemical waste.

- Segregation: Collect all **Genkwanin**-contaminated waste in a designated, clearly labeled, and sealed container.
- Disposal: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain or in regular trash.



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Caption: A workflow for the safe handling of **Genkwanin**.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. Genkwanin | C₁₆H₁₂O₅ | CID 5281617 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426
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